

An In-depth Technical Guide to 5-Methoxypent-1-yne

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Compound of Interest

Compound Name: 5-Methoxypent-1-yne

Cat. No.: B2586468

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive overview of the chemical compound **5-Methoxypent-1-yne**, including its unequivocal identification, key physicochemical properties, and available safety information. While this guide aims to be a thorough resource, it is important to note that publicly accessible information regarding detailed experimental protocols, specific biological activities, and its direct applications in drug development is limited. The content herein is based on aggregated data from chemical databases and assumes the user has a foundational understanding of organic chemistry and laboratory safety.

Chemical Identity and Properties

5-Methoxypent-1-yne is an organic molecule containing both an alkyne and a methoxy functional group. Its unique structure makes it a potentially useful building block in organic synthesis.

IUPAC Name: **5-methoxypent-1-yne**^[1] CAS Number: 14604-44-5^[1]

Physicochemical Data

The following table summarizes the key quantitative data available for **5-Methoxypent-1-yne**. This information is crucial for its handling, characterization, and use in experimental settings.

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ O	PubChem[1]
Molecular Weight	98.14 g/mol	PubChem[1]
Exact Mass	98.073164938 Da	PubChem[1]
InChI	InChI=1S/C6H10O/c1-3-4-5-6-7-2/h1H,4-6H2,2H3	PubChem[1]
InChIKey	CLISVFCXKLMNIJ-UHFFFAOYSA-N	PubChem[1]
Canonical SMILES	COCCCC#C	PubChem[1]

Experimental Information

Detailed, peer-reviewed experimental protocols for the synthesis or specific reactions of **5-Methoxypent-1-yne** are not readily available in scientific literature databases. However, general synthetic routes for terminal alkynes and ethers are well-established in organic chemistry.

General Synthetic Approach

A plausible, though not explicitly documented, synthetic strategy for **5-Methoxypent-1-yne** could involve the Williamson ether synthesis. This would entail reacting a suitable precursor, such as 4-pentyn-1-ol, with a methylating agent like methyl iodide in the presence of a base.

Disclaimer: This proposed synthetic route is illustrative and has not been verified from published experimental data for this specific compound. Researchers should conduct their own literature search and optimization for any synthetic endeavor.

Applications in Research and Drug Development

Currently, there is a lack of published research detailing the use of **5-Methoxypent-1-yne** in drug development or as a probe in biological systems. Its bifunctional nature, possessing a terminal alkyne, suggests potential utility in "click chemistry" reactions, a common tool in

medicinal chemistry for linking molecules. However, specific examples of its application in this context are not documented.

Safety and Handling

Based on available safety data, **5-Methoxypent-1-yne** is classified as a flammable liquid and vapor. It is also indicated to cause skin and serious eye irritation, and may cause respiratory irritation.^[1]

Hazard Statements:

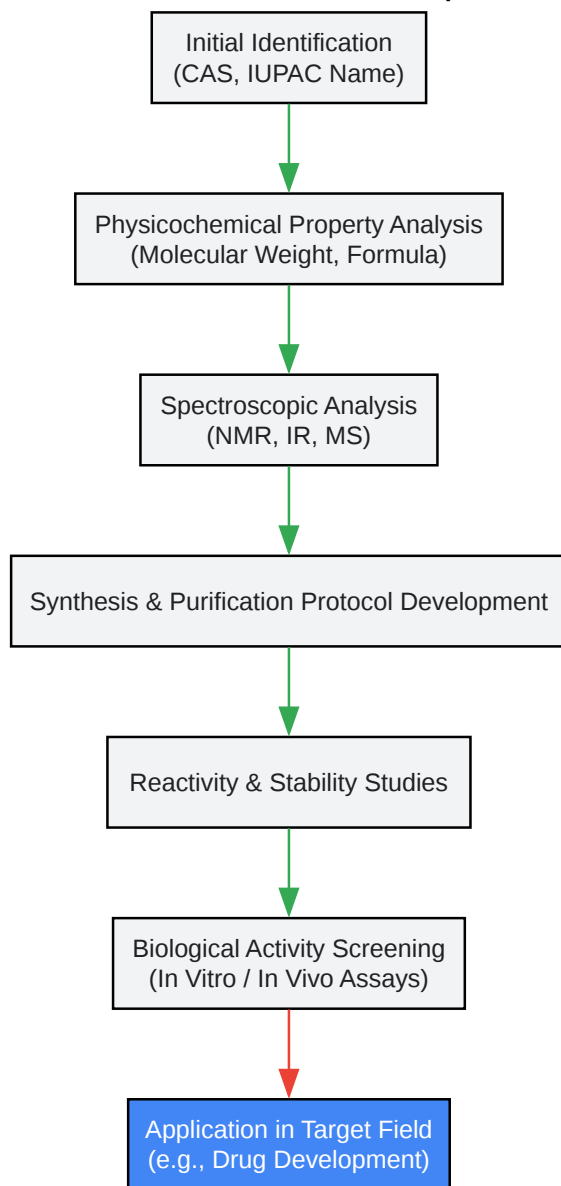
- H226: Flammable liquid and vapor^[1]
- H315: Causes skin irritation^[1]
- H319: Causes serious eye irritation^[1]
- H335: May cause respiratory irritation^[1]

Standard laboratory safety protocols, including the use of personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat, should be strictly followed when handling this compound. Work should be conducted in a well-ventilated fume hood.

Logical Workflow for Compound Characterization

The following diagram illustrates a generalized workflow for the identification and characterization of a chemical compound like **5-Methoxypent-1-yne**, from initial identification to potential application.

Generalized Workflow for Chemical Compound Characterization



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Caption: A logical workflow for characterizing a chemical compound.

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References

- 1. 5-Methoxypent-1-yne | C₆H₁₀O | CID 14221107 - PubChem [pubchem.ncbi.nlm.nih.gov]
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